

# Amberlite LA-2: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Amberlite LA-2

Cat. No.: B1174152

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This in-depth technical guide provides a comprehensive overview of **Amberlite LA-2**, a versatile liquid anion exchange resin. This document details its core properties, summarizes key safety and handling protocols, and presents its diverse applications in scientific research and industrial processes. The information is curated to assist researchers in leveraging the unique characteristics of **Amberlite LA-2** for applications ranging from biochemical separations to environmental remediation.

## Core Properties of Amberlite LA-2

**Amberlite LA-2** is a weakly basic liquid anion exchanger. It is a secondary amine, specifically N-lauryl-N-trialkylmethylamine, known for its use in liquid-liquid extraction processes.<sup>[1]</sup> Its lipophilic nature makes it suitable for use in various organic solvents to extract anionic species from aqueous solutions.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Amberlite LA-2** is presented in Table 1.

Property	Value	References
CAS Number	11128-96-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	Amberlitet LA-2, Ion Exchange Resin, Liquid grade	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear, yellow viscous liquid	<a href="#">[2]</a> <a href="#">[5]</a>
Density	0.83 g/cm <sup>3</sup>	<a href="#">[4]</a>
Solubility	Insoluble in water	<a href="#">[6]</a>

Table 1: Physical and Chemical Properties of **Amberlite LA-2**

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Amberlite LA-2**.

## Hazard Identification

**Amberlite LA-2** is classified as an irritant. Key hazard and safety information is summarized in Table 2.

Hazard Identification	Code/Statement	References
Hazard Codes	Xi (Irritant)	<a href="#">[4]</a>
Risk Statements	R36: Irritating to eyes	<a href="#">[4]</a>
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	<a href="#">[4]</a>

Table 2: Hazard and Safety Information for **Amberlite LA-2**

## Personal Protective Equipment (PPE) and First Aid

When handling **Amberlite LA-2**, it is crucial to use appropriate personal protective equipment. In case of exposure, follow the first aid measures outlined in Table 3.

Exposure Route	Recommended PPE	First Aid Measures	References
Eyes	Safety glasses or goggles	Rinse immediately with plenty of water for at least 15 minutes and seek medical advice.	[4]
Skin	Protective gloves	Wash off with soap and water.	[7]
Inhalation	Use in a well-ventilated area	Move to fresh air. If symptoms persist, seek medical attention.	[7]
Ingestion	Do not eat or drink while handling	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.	[7]

Table 3: Personal Protective Equipment and First Aid for **Amberlite LA-2**

## Storage and Disposal

Proper storage and disposal of **Amberlite LA-2** are essential for safety and environmental protection.

Aspect	Recommendation	References
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.	[7]
Disposal	Dispose of contents/container in accordance with local, regional, national, and international regulations. Do not allow to enter drains or waterways.	[8]

Table 4: Storage and Disposal of **Amberlite LA-2**

## Toxicological and Ecological Information

Limited specific toxicological and ecotoxicological data for **Amberlite LA-2** is publicly available. However, based on the available safety data sheets for similar ion exchange resins, a general profile can be inferred.

### Toxicological Data

While a specific LD50 for **Amberlite LA-2** is not readily available in the search results, for a similar Amberlite® IR-120 H resin, the oral LD50 in rats is reported to be > 2000 mg/kg, and the inhalation LC50 in rats is 11 mg/L for a 4-hour exposure.[7] It may cause skin and serious eye irritation.[7][9]

### Ecological Information

Ion exchange resins are generally considered to have low mobility in the environment due to their insolubility in water. They are not expected to be readily biodegradable.[8][10] Spills should be contained to prevent entry into waterways, as the small beads can be harmful to aquatic life if ingested.[8] One safety data sheet indicates that a similar substance is harmful to aquatic life with long-lasting effects.[11]

## Experimental Protocols and Applications

**Amberlite LA-2** has a wide range of applications in various scientific and industrial fields. This section provides detailed experimental protocols for some of its key uses.

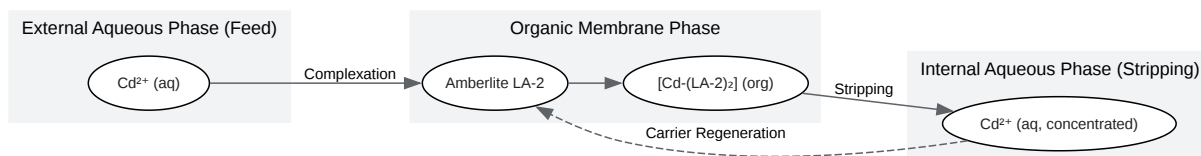
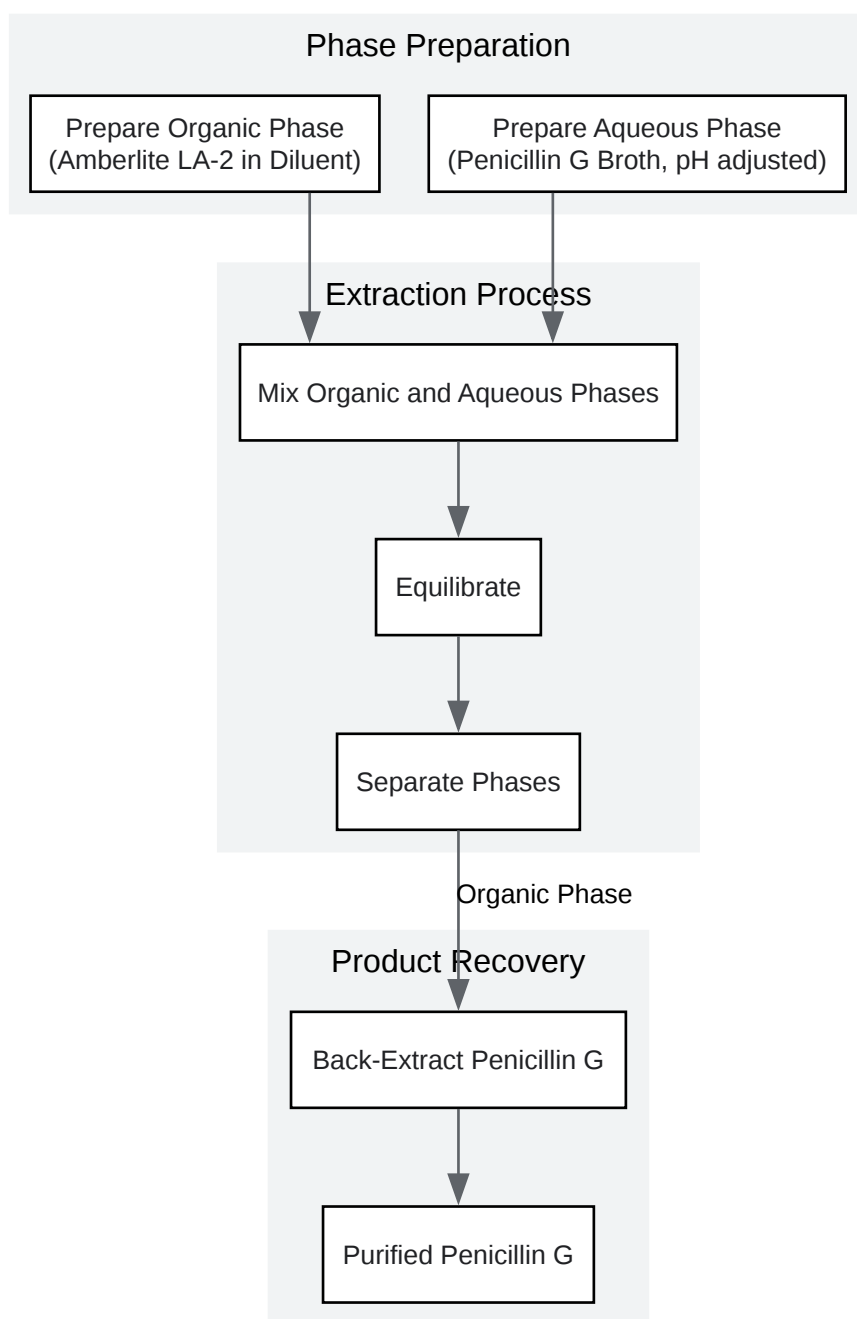
### Extraction of Penicillin G

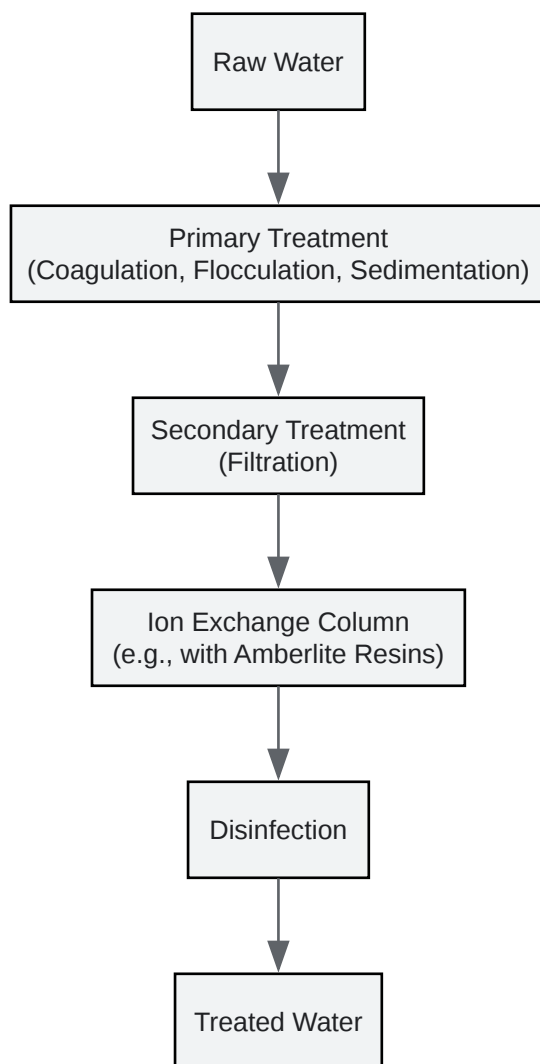
**Amberlite LA-2** is an effective extractant for the recovery of Penicillin G from fermentation broths.[\[1\]](#)[\[12\]](#)[\[13\]](#)

Experimental Protocol:

- Organic Phase Preparation: Prepare the organic phase by dissolving a specific concentration of **Amberlite LA-2** in a suitable diluent such as n-butyl acetate or 3-methyl-1-butanol.[\[1\]](#)[\[13\]](#)
- Aqueous Phase Preparation: The aqueous phase is the Penicillin G-containing fermentation broth, with its pH adjusted to a specific value (e.g., pH 4) to facilitate extraction.[\[14\]](#)
- Liquid-Liquid Extraction: Mix equal volumes of the organic and aqueous phases in a separation funnel or a hollow-fiber contactor.[\[1\]](#)[\[14\]](#)
- Equilibration: Agitate the mixture for a sufficient time to allow for the mass transfer of Penicillin G from the aqueous to the organic phase.
- Phase Separation: Allow the phases to separate. The denser organic phase containing the Penicillin G-**Amberlite LA-2** complex will settle at the bottom.
- Back-Extraction (Stripping): To recover the Penicillin G from the organic phase, a back-extraction is performed using an aqueous solution at a different pH.

The following diagram illustrates the workflow for Penicillin G extraction.





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